

# A Technical Overview of H-D-Glu(OBzl)-OH: Molecular Properties and Structure

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## Compound of Interest

Compound Name: *H-D-Glu(OBzl)-OH*

Cat. No.: B556033

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**H-D-Glu(OBzl)-OH**, also known as D-Glutamic acid  $\gamma$ -benzyl ester, is a derivative of the non-essential amino acid D-glutamic acid. It is a crucial building block in peptide synthesis and finds applications in the development of various therapeutic agents. This document provides a concise technical summary of its core molecular properties.

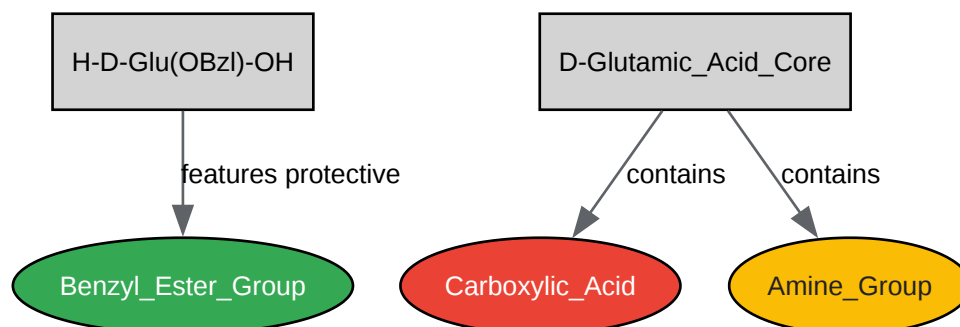
## Quantitative Molecular Data

The fundamental molecular characteristics of **H-D-Glu(OBzl)-OH** are summarized in the table below. These values are essential for stoichiometric calculations in chemical reactions and for the characterization of synthesized compounds.

Property	Value	References
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>4</sub>	[1][2][3][4][5][6][7]
Molecular Weight	237.25 g/mol	[2][3][5]
Alternate Molecular Weight	237.3 g/mol	[1][6]
CAS Number	2578-33-8	[1][2][6]

## Structural Representation

To understand the spatial arrangement and connectivity of atoms within **H-D-Glu(OBzl)-OH**, a logical diagram is presented below. This visualization clarifies the relationship between the core D-glutamic acid structure and the protective benzyl group.



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Caption: Logical components of **H-D-Glu(OBzl)-OH**.

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